

Protocol for high-performance liquid chromatography (HPLC) quantification of galactinol

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Compound of Interest

Compound Name: Galactinol dihydrate

Cat. No.: B593393

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An Application Note and Protocol for the High-Performance Liquid Chromatography (HPLC) Quantification of Galactinol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed protocol for the quantification of galactinol in plant tissues using High-Performance Liquid Chromatography (HPLC). Galactinol, a key intermediate in the biosynthesis of the raffinose family of oligosaccharides (RFOs), plays a significant role in plant stress tolerance and seed longevity. Accurate quantification of galactinol is crucial for research in plant physiology, agronomy, and the development of stress-tolerant crops. This protocol outlines two primary methodologies: High-Performance Anion-Exchange Chromatography with Pulsed Amperometric Detection (HPAEC-PAD) and HPLC with Refractive Index (RI) Detection. Included are comprehensive procedures for sample preparation from seed and leaf tissues, detailed chromatographic conditions, and method validation parameters.

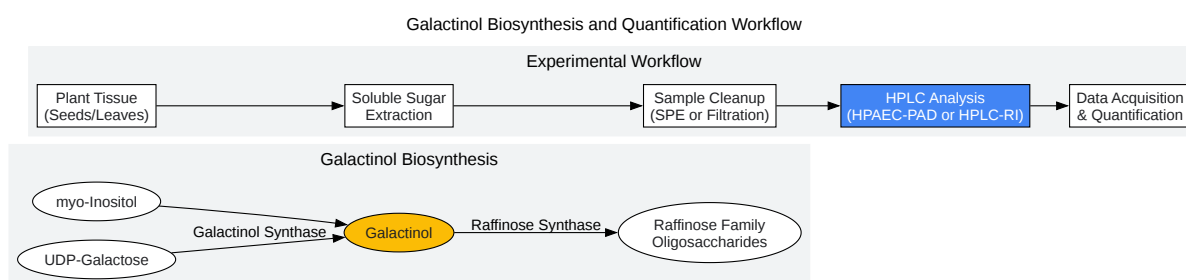
Introduction

Galactinol (α -D-galactopyranosyl-(1 \rightarrow 1)-L-myo-inositol) is the galactosyl donor for the synthesis of raffinose, the first member of the RFOs. These oligosaccharides are vital for protecting plants against abiotic stresses such as drought, salinity, and cold. The quantification

of galactinol provides insights into a plant's stress response mechanisms and metabolic state. HPLC is a robust and reliable technique for the separation and quantification of soluble carbohydrates like galactinol. This application note details validated methods for researchers requiring accurate and reproducible galactinol measurements.

Signaling Pathway and Experimental Workflow

The biosynthesis of galactinol is a critical step in the RFO pathway, which is integral to the plant's stress response system. The experimental workflow for its quantification involves several key stages from sample collection to data analysis.



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